

Application Note: Measurement of Insulin Receptor (IR) Phosphorylation

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Compound of Interest

Compound Name: Demethylasterriquinone B1

Cat. No.: B1662592

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Topic: Protocol for Measuring IR Phosphorylation

Audience: Researchers, scientists, and drug development professionals.

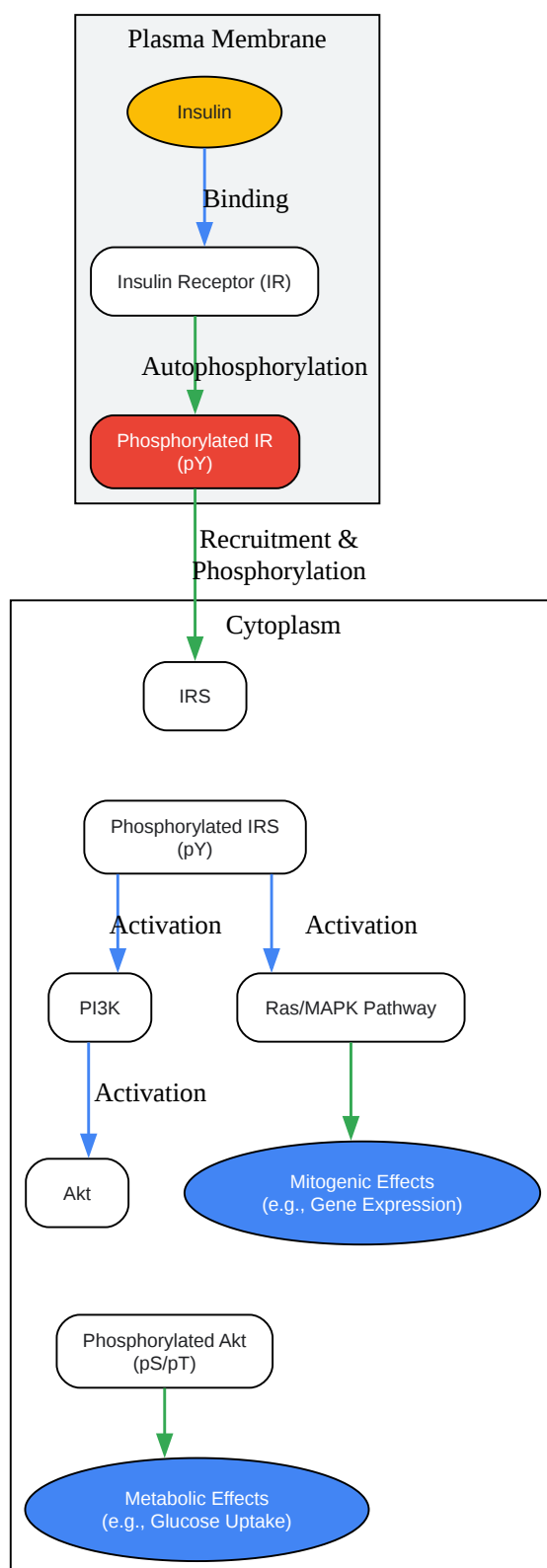
Introduction

The insulin receptor (IR) is a receptor tyrosine kinase that plays a pivotal role in regulating glucose homeostasis, cell growth, and differentiation.[1] Upon insulin binding, the receptor undergoes a conformational change, leading to autophosphorylation of specific tyrosine residues within its intracellular kinase domain.[2] This autophosphorylation is a critical initial step that activates the receptor's kinase activity towards intracellular substrates, such as the insulin receptor substrate (IRS) proteins, thereby initiating downstream signaling cascades.[2] Dysregulation of IR phosphorylation is implicated in various metabolic diseases, including insulin resistance and type 2 diabetes.[3]

This application note provides detailed protocols for the quantitative and semi-quantitative measurement of IR phosphorylation. The primary methods covered are Enzyme-Linked Immunosorbent Assay (ELISA) and Western Blotting. While the prompt mentioned a "DAQ B1" system, our research indicates that "**Demethylasterriquinone B1** (DAQ B1)" is a selective insulin receptor activator and not a data acquisition system.[4][5][6] The data acquisition for the methods described herein is typically performed using standard laboratory instrumentation such as microplate readers (for ELISA) or chemiluminescence/fluorescence imaging systems (for Western Blotting), which convert biological signals into digital data.

Insulin Receptor Signaling Pathway

Upon insulin binding, the IR β -subunits autophosphorylate on multiple tyrosine residues. This phosphorylation creates docking sites for substrate proteins, primarily the insulin receptor substrate (IRS) family of proteins. Phosphorylated IRS proteins then recruit and activate other signaling molecules, including phosphatidylinositol 3-kinase (PI3K) and Grb2, leading to the activation of the PI3K/Akt and Ras/MAPK pathways, respectively.^{[7][8][9]}



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Caption: Insulin Receptor Signaling Pathway.

Experimental Protocols

Accurate measurement of IR phosphorylation is crucial for studying insulin signaling. Below are detailed protocols for two widely used methods: ELISA and Western Blotting.

Cell-Based ELISA for IR Phosphorylation

Cell-based ELISA provides a high-throughput, quantitative method to measure protein phosphorylation in whole cells, eliminating the need for cell lysis and protein extraction for some kit formats.^[3]

Experimental Workflow: Cell-Based ELISA

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References

- 1. Human IR (Phospho) [pY1158] ELISA Kit (KHR9121) - Invitrogen [thermofisher.com]
- 2. A homogenous assay to monitor the activity of the insulin receptor using Bioluminescence Resonance Energy Transfer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. assaygenie.com [assaygenie.com]
- 4. rndsystems.com [rndsystems.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. caymanchem.com [caymanchem.com]
- 8. indigobiosciences.com [indigobiosciences.com]
- 9. Sensing the Insulin Signaling Pathway with an Antibody Array - PMC [pmc.ncbi.nlm.nih.gov]
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